

Personal protective equipment for handling 1,2-Bis(tosyloxy)ethane

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Compound of Interest

Compound Name: 1,2-Bis(tosyloxy)ethane

Cat. No.: B1267912

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Essential Safety and Handling Guide for 1,2-Bis(tosyloxy)ethane

This document provides immediate, essential safety protocols and logistical information for the handling and disposal of **1,2-Bis(tosyloxy)ethane** (CAS RN: 6315-52-2). The following procedural guidance is intended for researchers, scientists, and professionals in drug development to ensure safe laboratory practices.

Chemical and Physical Properties

1,2-Bis(tosyloxy)ethane is a white to almost white crystalline powder. Understanding its properties is crucial for safe handling.

Property	Value
Synonyms	1,2-Bis(p-toluenesulfonyloxy)ethane, Ethylene Glycol Bis(p-toluenesulfonate), Ethylene Glycol Ditosylate[1]
Physical State	Solid Crystal - Powder (at 20°C)
Molecular Formula	C ₁₆ H ₁₈ O ₆ S ₂ [1]
Molecular Weight	370.43 g/mol [1]
Melting Point	126.0 to 129.0 °C
Solubility	Slightly soluble in water[2]

Hazard Identification and GHS Classification

This chemical is classified as hazardous. The signal word is "Warning".[1][3][4]

GHS Classification	Hazard Statement
Skin Irritation, Category 2	H315: Causes skin irritation[1][3][4][5]
Eye Irritation, Category 2A	H319: Causes serious eye irritation[1][3][4][5]
STOT Single Exposure, Category 3	H335: May cause respiratory irritation[3][4][5]

Personal Protective Equipment (PPE)

The use of appropriate PPE is mandatory to prevent exposure. Engineering controls, such as a chemical fume hood or local exhaust ventilation, must be used where dust may be generated. [3] A safety shower and eye bath should also be readily accessible.

Protection Type	Required PPE	Specific Recommendations
Eye / Face Protection	Safety Goggles / Face Shield	Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US). ^[4] A face shield may be required in situations with a higher risk of splashing.
Skin Protection	Chemical-Resistant Gloves & Lab Coat	Handle with protective gloves that have been inspected prior to use. ^[3] Use proper glove removal technique to avoid skin contact. ^[3] Wear impervious and fire/flame resistant protective clothing, such as a long-sleeved lab coat. ^[4] Protective boots may be required for larger scale operations.
Respiratory Protection	Dust Respirator / Full-Face Respirator	A dust respirator should be used to avoid inhaling the powder. If exposure limits are exceeded or irritation is experienced, a full-face respirator should be used. ^[4]

Operational Plan: Step-by-Step Handling Procedure

Adherence to a strict operational protocol is essential for minimizing risk.

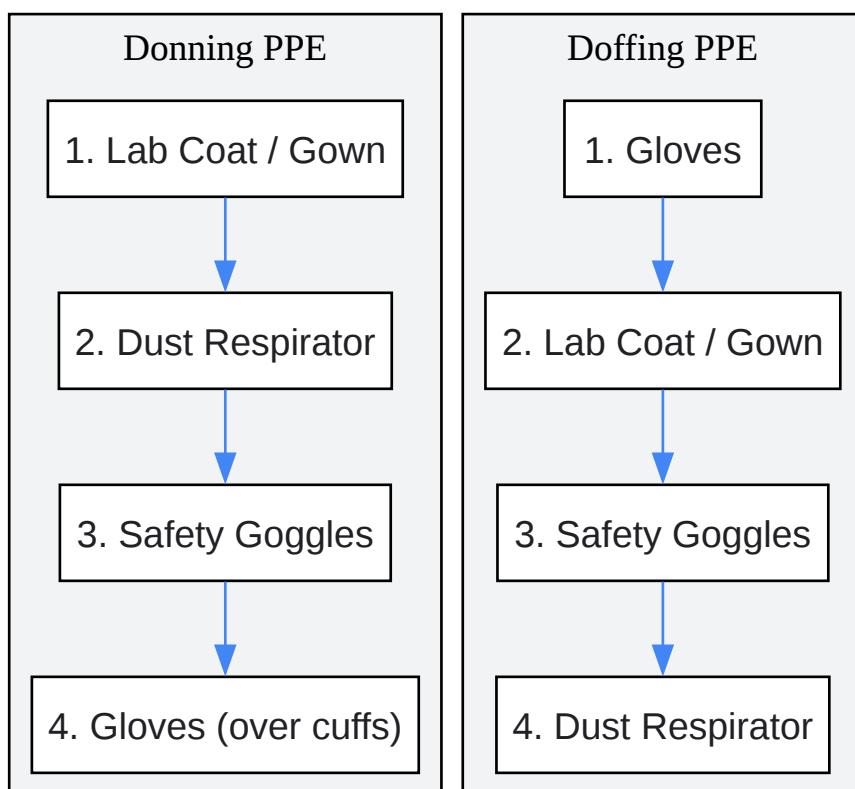
Preparation and Engineering Controls

- Ensure a certified chemical fume hood or other local exhaust ventilation system is operational.^[3]

- Verify that a safety shower and eyewash station are unobstructed and functional.
- Clear the work area of all non-essential items.
- Assemble all necessary equipment and reagents before handling the chemical.

Donning PPE

- Follow the workflow below for donning and doffing PPE to prevent cross-contamination.



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PPE Donning and Doffing Sequence

Chemical Handling

- Handle the substance exclusively within the fume hood or ventilated enclosure.
- When weighing, use a spatula and handle carefully to avoid creating dust.[\[3\]](#)

- Keep the container tightly closed when not in use.[3][4]
- Avoid contact with skin, eyes, and clothing.

Post-Handling Decontamination

- Wipe down the work surface and any equipment used with an appropriate solvent and then soap and water.
- Dispose of contaminated wipes as hazardous waste.
- Wash hands and face thoroughly after handling the chemical.[1]

Disposal Plan

All waste materials must be treated as hazardous.

Waste Collection

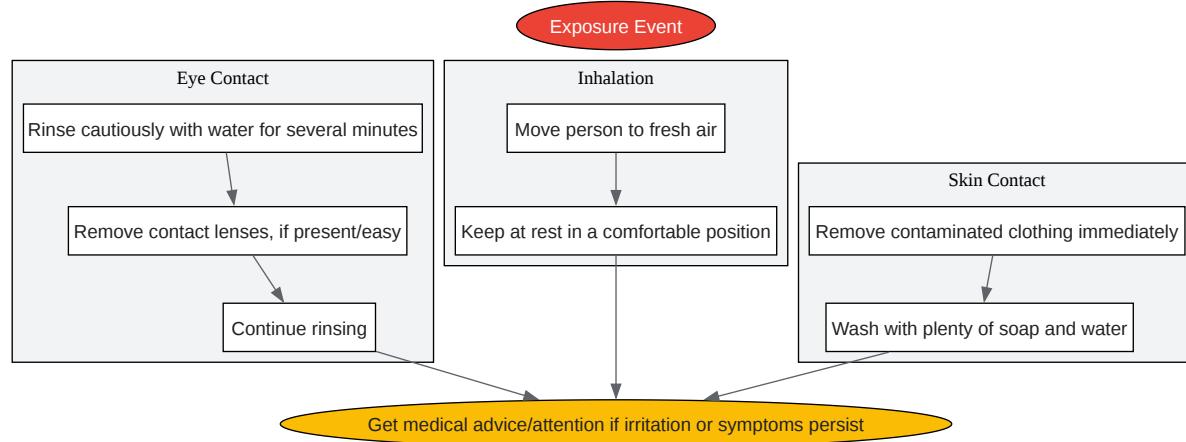
- Solid Waste: Collect excess reagent and any contaminated disposable materials (e.g., weigh boats, gloves, wipes) in a dedicated, airtight, and clearly labeled hazardous waste container. [3]
- Contaminated Packaging: The original container must be disposed of as unused product.[3]

Disposal Method

- Disposal must be carried out in accordance with all federal, state, and local regulations.
- A common method is to dissolve the material in a combustible solvent and incinerate it in a chemical incinerator equipped with an afterburner and scrubber.
- Never dispose of **1,2-Bis(tosyloxy)ethane** down the drain.[3]
- Consult your institution's Environmental Health and Safety (EHS) department for specific guidance.

Emergency Procedures and First Aid

In case of accidental exposure, follow these immediate steps.



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First Aid Response to Exposure

Exposure Route	First Aid Measures
Skin Contact	Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water. ^[3] If skin irritation occurs, seek medical advice. Wash contaminated clothing before reuse.
Eye Contact	Rinse cautiously with water for several minutes. ^[3] Remove contact lenses if you are wearing them and it is easy to do so; continue rinsing. If eye irritation persists, get medical advice or attention.
Inhalation	Move the victim to fresh air and keep them at rest in a position that is comfortable for breathing. ^{[3][4]} If you feel unwell, seek medical advice. ^[3]
Ingestion	Rinse mouth with water. Never give anything by mouth to an unconscious person. ^[3] Seek medical advice if you feel unwell.

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